

Molecular weight and density of 1-Butene gas

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Compound of Interest

Compound Name: 1-Butene

Cat. No.: B085601

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An In-depth Technical Guide on the Molecular Weight and Density of **1-Butene** Gas

Introduction

1-Butene, an organic compound with the formula $\text{CH}_3\text{CH}_2\text{CH}=\text{CH}_2$, is a colorless, flammable gas at room temperature and pressure.^{[1][2]} As a linear alpha-olefin, it is a key precursor in the production of various polymers, including high-density polyethylene (HDPE) and linear low-density polyethylene (LLDPE), as well as in the manufacture of polybutylene.^[1] This document provides a comprehensive overview of the molecular weight and gas density of **1-Butene**, intended for researchers, scientists, and professionals in drug development and related fields.

Quantitative Data

The physical properties of **1-Butene**, specifically its molecular weight and gas density under various conditions, are summarized in the table below. These parameters are fundamental for stoichiometric calculations, fluid dynamics modeling, and safety protocols in a laboratory or industrial setting.

Parameter	Value	Conditions
Molecular Weight	56.106 g/mol [1]	
	56.1063 g/mol [3]	
	56.11 g/mol [4]	
	56.12 g/mol	
Gas Density	2.6029 kg/m ³	0 °C, 1.013 bar
	2.4496 kg/m ³	15 °C, 1.013 bar[1]
	2.4 kg/m ³	21.1 °C, 101.325 kPa[4]
	2.3584 kg/m ³	25 °C, 1.013 bar[1]
Relative Vapor Density	1.93	Air = 1.0[5]

Experimental Protocols for Gas Density Determination

The experimental determination of the density of a gas such as **1-Butene** is crucial for verifying its purity and for calibrating flow and measurement equipment. The following protocols outline common and reliable methods for this purpose.

Direct Mass-Volume Measurement Method

This method involves directly measuring the mass of a known volume of gas.

Objective: To determine the density of **1-Butene** gas by weighing a known volume at a specific temperature and pressure.

Apparatus:

- A gas-tight syringe (e.g., 100 mL) or a glass bulb of known volume.
- A milligram-precision analytical balance.
- A source of purified **1-Butene** gas.

- Thermometer and barometer.

Procedure:

- **Evacuation and Initial Weighing:** The syringe or bulb is first evacuated to a high vacuum to remove any residual gas and then weighed on the analytical balance. This provides the mass of the empty container (m_1).
- **Gas Filling:** The container is then filled with **1-Butene** gas to a specific, known volume (V) at the ambient temperature (T) and pressure (P).
- **Final Weighing:** The gas-filled container is weighed again to obtain the final mass (m_2).
- **Mass Calculation:** The mass of the **1-Butene** gas (m_{gas}) is calculated by subtracting the initial mass from the final mass: $m_{\text{gas}} = m_2 - m_1$.
- **Density Calculation:** The density (ρ) of the gas is then calculated by dividing the mass of the gas by its volume: $\rho = m_{\text{gas}} / V$.

Ideal Gas Law and Extrapolation Method for Real Gases

For higher accuracy, especially for real gases that deviate from ideal behavior, an extrapolation method is employed.^[6]

Objective: To determine the molar mass and density of **1-Butene** by accounting for its non-ideal behavior.

Theoretical Background: The ideal gas law, $PV = nRT$, can be rearranged to express density: $\rho = (m/V) = (M \times P) / (R \times T)$, where M is the molar mass.^{[6][7]} For real gases, this relationship is not perfectly linear with pressure. By measuring the density at various pressures and extrapolating to zero pressure, the ideal gas behavior can be determined.^[6]

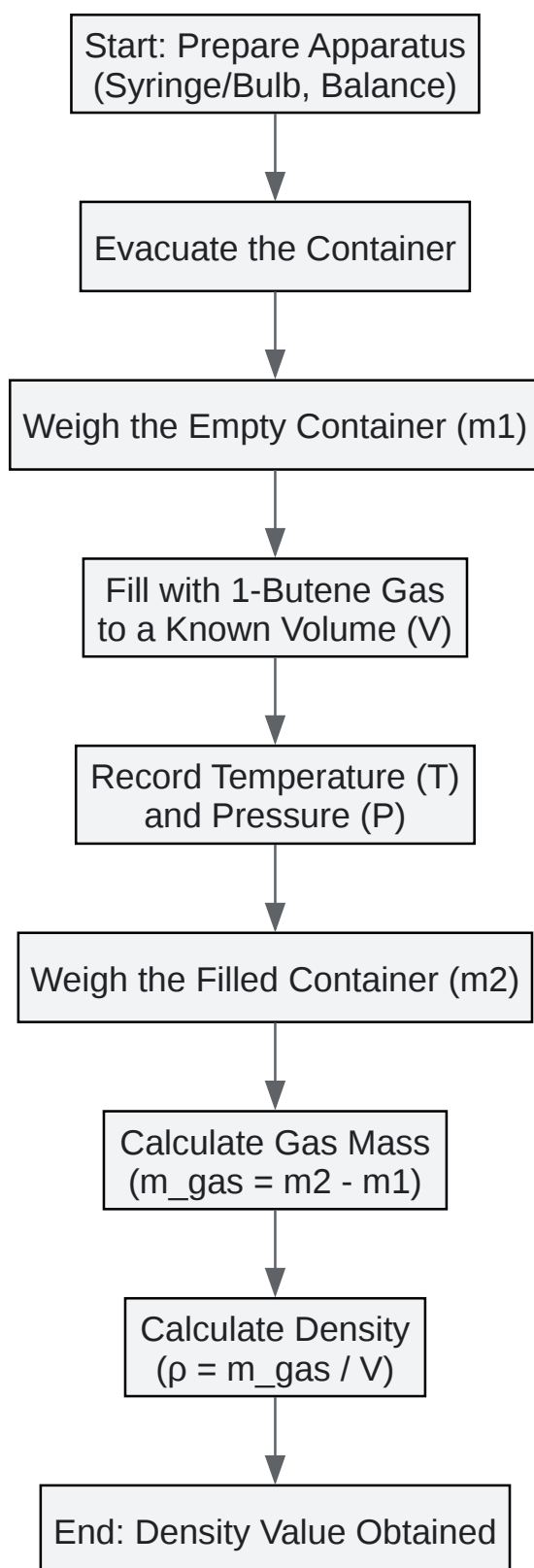
Procedure:

- **Sample Preparation:** A series of **1-Butene** gas samples are prepared in a known volume at constant temperature but at different, precisely measured pressures.

- **Density Measurement:** The density of each sample is determined using the direct mass-volume measurement method described above.
- **Data Analysis:** For each pressure (P), the ratio of density to pressure (ρ/P) is calculated.
- **Extrapolation:** A graph of ρ/P versus P is plotted. The data points are then extrapolated to zero pressure ($P \rightarrow 0$).
- **Molar Mass Calculation:** The y-intercept of this plot gives the value of (ρ/P) at zero pressure. The molar mass (M) can then be calculated from the relationship: $M = (\rho/P)_{P \rightarrow 0} \times R \times T$.
- **Density at Standard Conditions:** Once the accurate molar mass is determined, the density at any desired temperature and pressure can be calculated, assuming ideal gas behavior is approximated at those conditions or by using more complex equations of state.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of **1-Butene** gas density using the direct mass-volume measurement method.



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Caption: Workflow for Determining Gas Density Experimentally.

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Email: info@benchchem.com